

A Technical Guide to the Structure-Activity Relationship (SAR) of Nitrophenyl-Pyrazole Derivatives

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Compound of Interest

Compound Name: 5-amino-1-(4-nitrophenyl)-1H-pyrazole-4-carbonitrile

Cat. No.: B184829

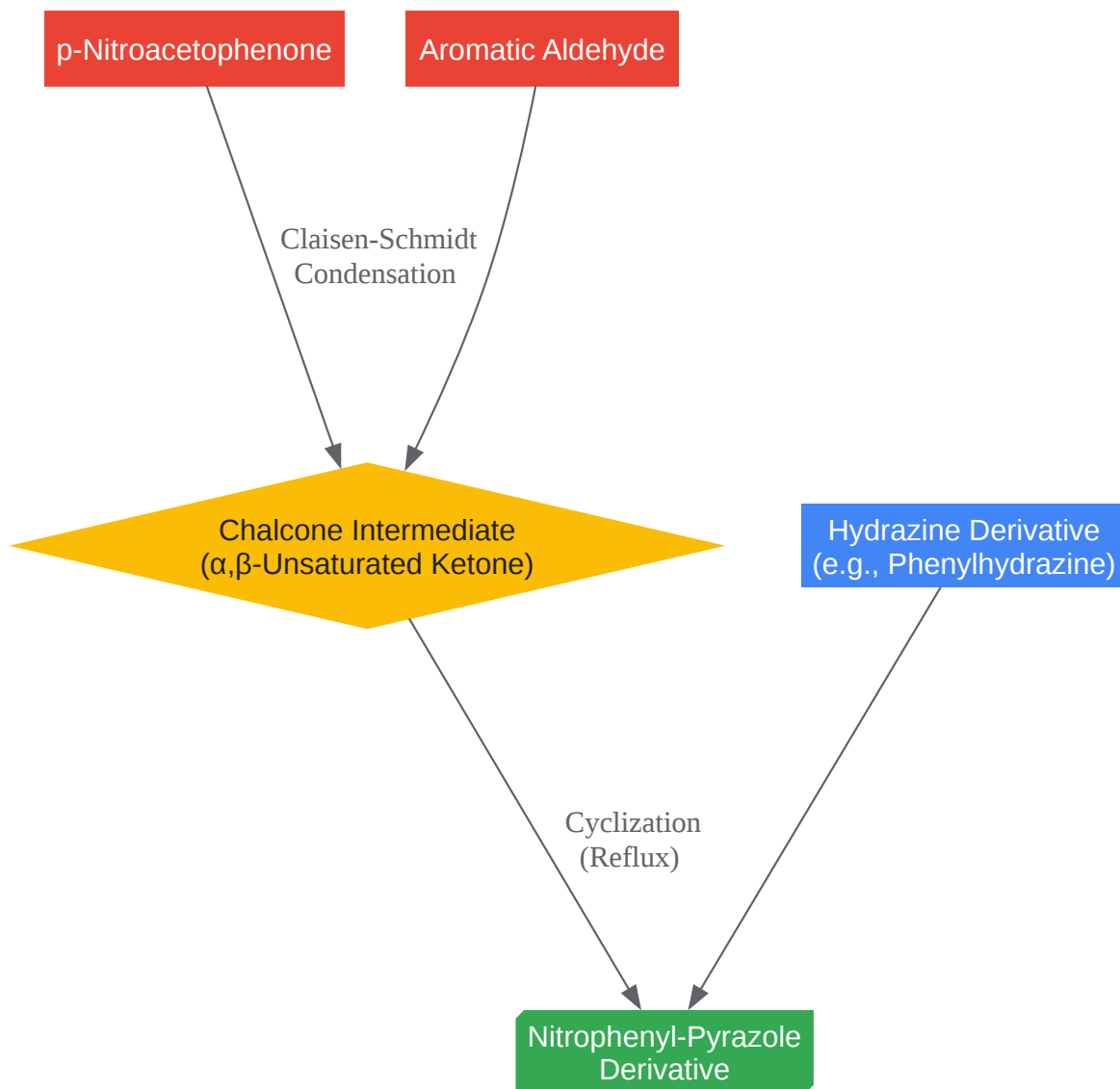
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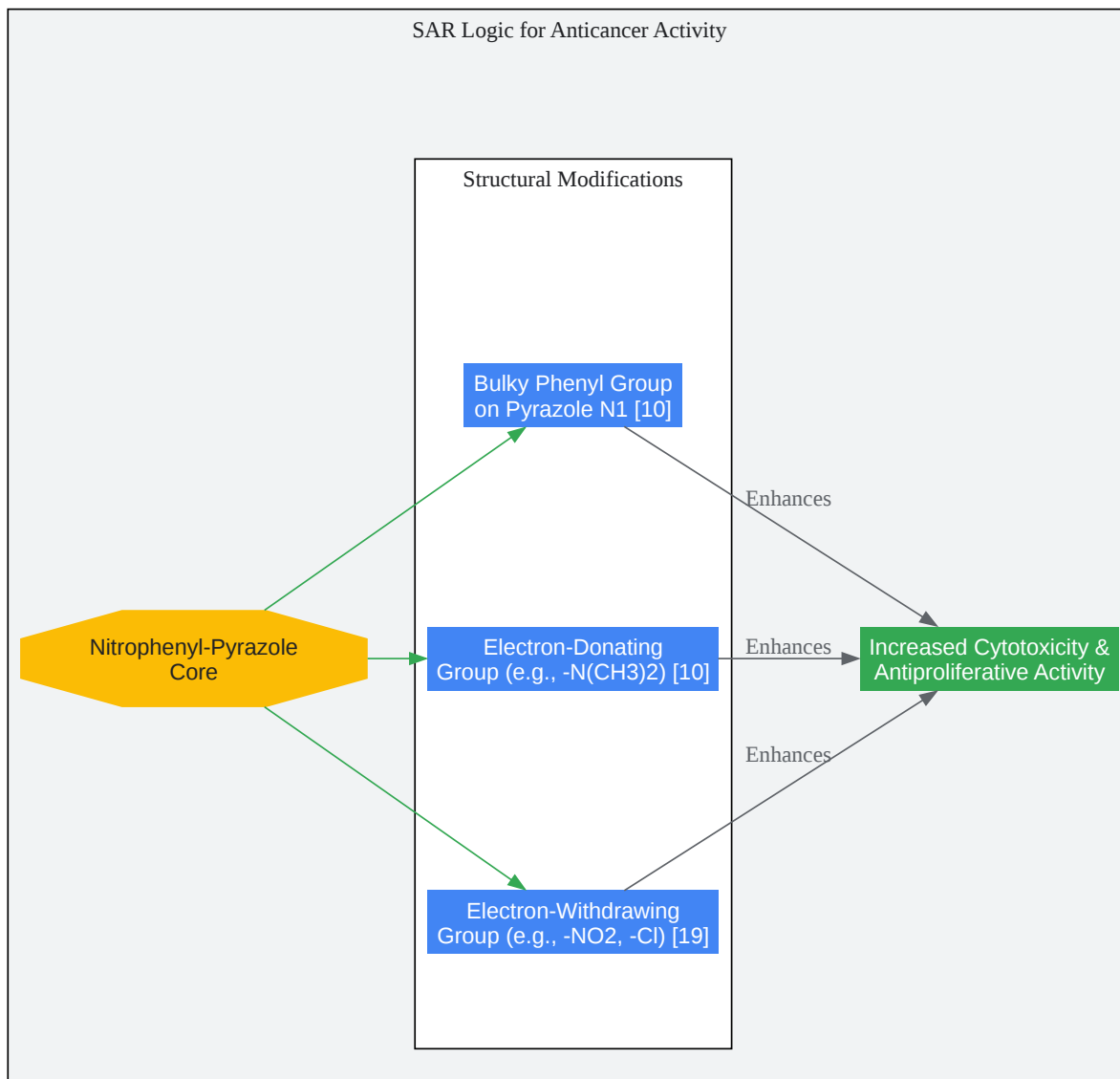
Abstract: The pyrazole nucleus is a privileged five-membered heterocyclic scaffold renowned for its broad spectrum of pharmacological activities.^{[1][2]} When functionalized with a nitrophenyl moiety, these derivatives exhibit enhanced and often specific biological actions, making them a focal point in medicinal chemistry and drug discovery. The electron-withdrawing nature of the nitro group significantly influences the molecule's electronic properties, receptor binding affinity, and metabolic stability. This technical guide provides an in-depth analysis of the structure-activity relationships (SAR) of nitrophenyl-pyrazole derivatives, focusing on their anticancer, anti-inflammatory, and antimicrobial properties. It consolidates quantitative data from recent studies, details key experimental protocols, and uses logical diagrams to illustrate the critical interplay between chemical structure and biological function for researchers, scientists, and drug development professionals.

The Nitrophenyl-Pyrazole Scaffold: Core Structure and Synthesis

The foundational structure of the compounds discussed herein consists of a pyrazole ring substituted with at least one nitrophenyl group. The positions of substitution on both the pyrazole and the phenyl rings are critical for determining the molecule's biological activity. Key points of modification include the position of the nitro group (ortho, meta, or para), substitutions

at the N1 position of the pyrazole ring, and various substituents on the phenyl rings at other positions.





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References

- 1. Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pyrazoles and Pyrazolines as Anti-Inflammatory Agents - PMC [pmc.ncbi.nlm.nih.gov]
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